

Hept-2-en-4-ol in Fungi: A Review of Current Knowledge

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *hept-2-en-4-ol*

Cat. No.: B11727709

[Get Quote](#)

A comprehensive search of available scientific literature reveals no specific documented instances of **hept-2-en-4-ol** as a naturally occurring volatile organic compound (VOC) produced by fungi. While fungi are prolific producers of a diverse array of VOCs, including a variety of alcohols, current research does not specifically identify **hept-2-en-4-ol** as a fungal metabolite.[1][2][3]

Fungi release complex mixtures of VOCs during their growth and development, and the composition of these mixtures is dependent on the fungal species, substrate, and environmental conditions.[1][3] These volatile compounds play crucial roles in fungal communication, interactions with other organisms, and as agents in various biological processes.[1][3] The most well-known fungal alcohol is 1-octen-3-ol, often referred to as "mushroom alcohol," which is characteristic of many fungal species.[1][3]

The study of fungal volatiles is an ongoing and important field of research.[1][2][3] These compounds are of interest for their potential applications in various industries, including as biofuels, flavoring agents, and biocontrol agents. For instance, VOCs produced by some *Trichoderma* species have been shown to inhibit the growth of plant pathogenic fungi.

While the current body of research does not link **hept-2-en-4-ol** to fungal metabolism, the vast and largely unexplored chemical diversity of fungi suggests that it may yet be identified in future studies. The continual development of more sensitive analytical techniques for the detection and identification of volatile compounds will undoubtedly lead to the discovery of novel fungal metabolites.

Due to the absence of specific data on the natural occurrence of **hept-2-en-4-ol** in fungi, it is not possible to provide quantitative data, experimental protocols for its extraction from fungal sources, or diagrams of related signaling pathways as requested. Further research is required to determine if this compound is part of the fungal volatilome.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fungal volatiles have physiological properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchwithrutgers.com [researchwithrutgers.com]
- 3. researchwithrutgers.com [researchwithrutgers.com]
- To cite this document: BenchChem. [Hept-2-en-4-ol in Fungi: A Review of Current Knowledge]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11727709#natural-occurrence-of-hept-2-en-4-ol-in-fungi\]](https://www.benchchem.com/product/b11727709#natural-occurrence-of-hept-2-en-4-ol-in-fungi)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com